

molecular structure and conformation of triethylene glycol dibenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylene glycol dibenzoate

Cat. No.: B094434

[Get Quote](#)

An In-depth Technical Guide on the Molecular Structure and Conformation of **Triethylene Glycol Dibenzoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethylene glycol dibenzoate (TEGDB) is a high-performance, non-phthalate plasticizer extensively utilized in polymer applications, most notably with polyvinyl chloride (PVC). Its primary function is to enhance the flexibility, durability, and processability of polymeric materials. This technical guide provides a comprehensive overview of the molecular structure, conformational aspects, and synthesis of TEGDB, along with its mechanism of action as a plasticizer. While detailed experimental structural data from techniques like X-ray crystallography are not readily available in the public domain, this guide synthesizes the existing knowledge from spectroscopic methods and chemical principles to offer a thorough understanding of this important industrial chemical.

Molecular Structure

Triethylene glycol dibenzoate is an organic compound with the chemical formula $C_{20}H_{22}O_6$ and a molecular weight of approximately 358.39 g/mol ^{[1][2]} Its structure consists of a central triethylene glycol chain capped at both ends with benzoate groups. The systematic IUPAC name is 2-[2-(2-benzoyloxyethoxy)ethoxy]ethyl benzoate ^[3]

The molecule's key structural features include:

- **Two Aromatic Rings:** The benzoate groups provide rigidity and contribute to the molecule's compatibility with various polymers.
- **Flexible Ether Linkages:** The triethylene glycol chain, with its ether linkages, imparts significant flexibility to the molecule. This flexibility is crucial for its function as a plasticizer.
- **Ester Groups:** The ester linkages connect the benzoate groups to the glycol chain.

Table 1: Key Molecular Properties of **Triethylene Glycol Dibenzoate**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₂ O ₆	[1][2]
Molecular Weight	358.39 g/mol	[1][2]
CAS Number	120-56-9	[1]
IUPAC Name	2-[2-(2-benzoyloxyethoxy)ethoxy]ethyl benzoate	[3]

Conformational Analysis

The conformation of **triethylene glycol dibenzoate** is complex due to the high degree of rotational freedom along the triethylene glycol backbone. The molecule does not have a single fixed conformation but rather exists as a dynamic ensemble of various conformers. The overall shape is influenced by the rotation around the C-C and C-O bonds of the glycol chain.

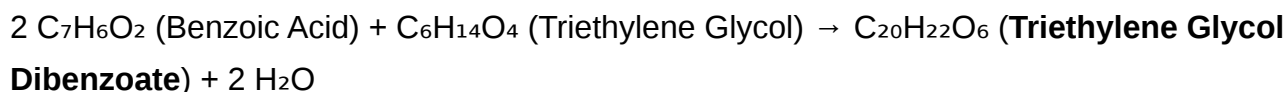
While specific experimental data on bond lengths, bond angles, and torsion angles from X-ray crystallography of a single TEGDB crystal is not publicly available, spectroscopic methods like Nuclear Magnetic Resonance (NMR) provide insights into the molecule's solution-state behavior. The flexibility of the ether chain allows the molecule to adopt various folded and extended conformations, enabling it to effectively intercalate between polymer chains.[4]

Experimental Protocols

Synthesis of Triethylene Glycol Dibenzoate

The primary method for synthesizing TEGDB is through the esterification of triethylene glycol with benzoic acid.^[4]

Reaction:



Typical Protocol:

- **Reactants:** Benzoic acid and triethylene glycol are combined in a suitable molar ratio, often with a slight excess of benzoic acid to drive the reaction to completion.
- **Catalyst:** An acid catalyst, such as p-toluenesulfonic acid, is typically used.
- **Solvent:** A solvent that forms an azeotrope with water (e.g., toluene or xylene) is often used to facilitate the removal of water, which is a byproduct of the reaction.
- **Reaction Conditions:** The mixture is heated to reflux (typically 140-160 °C) with continuous removal of water using a Dean-Stark apparatus.
- **Work-up:** After the reaction is complete (as monitored by techniques like TLC or HPLC), the reaction mixture is cooled. The organic layer is washed with a basic solution (e.g., sodium bicarbonate) to remove the acid catalyst and any unreacted benzoic acid, followed by washing with water and brine.
- **Purification:** The crude product is dried over an anhydrous drying agent (e.g., sodium sulfate) and the solvent is removed under reduced pressure. Further purification can be achieved by vacuum distillation or column chromatography.

Characterization

The synthesized **triethylene glycol dibenzoate** can be characterized using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure of the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic functional groups, such as the C=O stretch of the ester and the C-O stretch of the ether linkages.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to assess the purity of the final product. A common method is reverse-phase HPLC with a C18 column and a mobile phase of acetonitrile and water.[\[1\]](#)
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound.

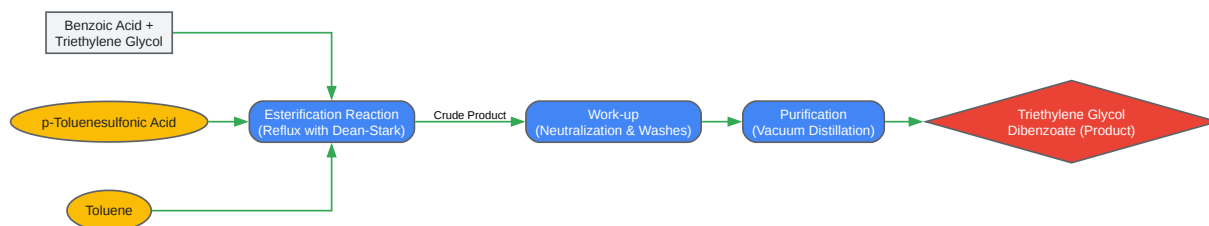
Mechanism of Action as a Plasticizer

Triethylene glycol dibenzoate functions as a plasticizer by inserting itself between the polymer chains of a material like PVC. This process disrupts the strong intermolecular forces (van der Waals forces and dipole-dipole interactions) between the polymer chains, leading to:

- Increased Free Volume: The presence of the plasticizer molecules increases the space between the polymer chains.
- Reduced Glass Transition Temperature (T_g): With the intermolecular forces weakened, the polymer chains can move more freely at lower temperatures. This reduction in T_g is the primary indicator of plasticization.
- Enhanced Flexibility and Durability: The increased mobility of the polymer chains results in a more flexible and less brittle material.

Visualizations

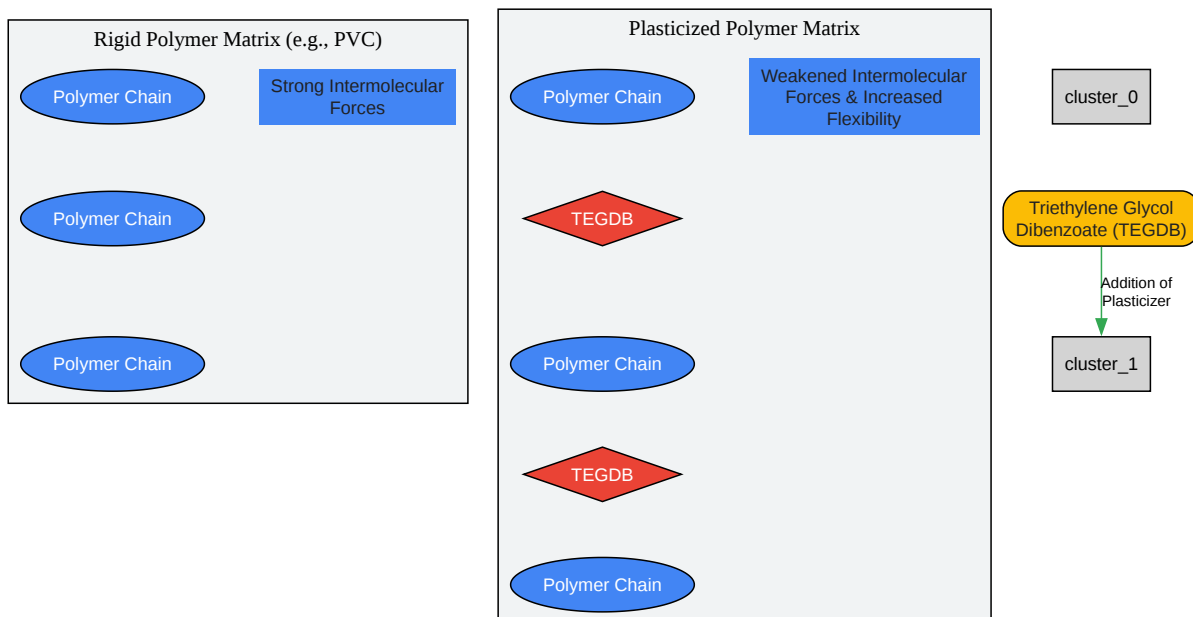
Synthesis Workflow of Triethylene Glycol Dibenzoate



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages in the synthesis of **triethylene glycol dibenzoate**.

Mechanism of Plasticization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethylene glycol dibenzoate | SIELC Technologies [sielc.com]
- 2. Diethylene glycol dibenzoate [webbook.nist.gov]

- 3. Triethylene glycol dibenzoate | C₂₀H₂₂O₆ | CID 67123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triethylene Glycol Dibenzoate CAS 120-56-9 Supplier [benchchem.com]
- To cite this document: BenchChem. [molecular structure and conformation of triethylene glycol dibenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094434#molecular-structure-and-conformation-of-triethylene-glycol-dibenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com